

2,2-Diphenyl-cyclopentanone CAS number and properties

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Compound of Interest

Compound Name: 2,2-Diphenyl-cyclopentanone

Cat. No.: B092254

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Technical Guide: 2,2-Diphenyl-cyclopentanone

CAS Number: 15324-42-2

This technical guide provides a comprehensive overview of the chemical and physical properties of **2,2-Diphenyl-cyclopentanone**, along with a detailed experimental protocol for its synthesis. This document is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

Chemical and Physical Properties

The key quantitative properties of **2,2-Diphenyl-cyclopentanone** are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C ₁₇ H ₁₆ O
Molecular Weight	236.31 g/mol
Boiling Point	372.2 °C at 760 mmHg[1]
Density	1.114 g/cm ³ [1]
Flash Point	161.6 °C[1]
Refractive Index	1.594[1]
Vapor Pressure	9.8 x 10 ⁻⁶ mmHg at 25°C[1]

Synthesis of 2,2-Diphenyl-cyclopentanone

The synthesis of **2,2-Diphenyl-cyclopentanone** can be achieved through a two-step process involving the cyclization of 2,2-diphenyladiponitrile followed by hydrolysis and decarboxylation of the resulting intermediate.

Experimental Protocol

Step 1: Synthesis of 5-Cyano-2,2-diphenylcyclopentanoneimine

This step involves the intramolecular cyclization of 2,2-diphenyladiponitrile.

- Reagents and Materials:
 - 2,2-diphenyladiponitrile
 - Sodium tert-butoxide
 - tert-Butyl alcohol (anhydrous)
 - Apparatus for reflux with stirring
- Procedure:
 - A solution of sodium tert-butoxide in anhydrous tert-butyl alcohol is prepared.

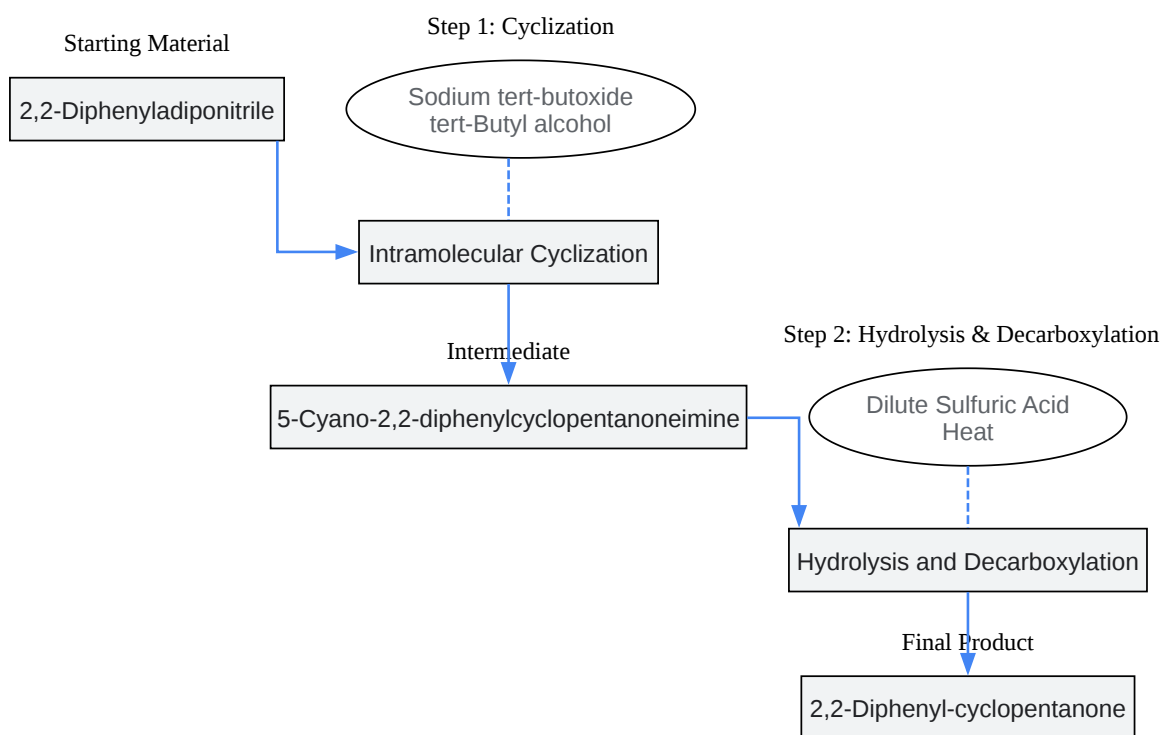
- 2,2-diphenyladiponitrile is added to the solution.
- The reaction mixture is heated to reflux with constant stirring. The use of sodium tert-butoxide in tert-butyl alcohol as the condensing agent has been shown to result in a virtually quantitative yield.
- Upon completion of the reaction, the mixture is worked up to isolate the product, 5-cyano-2,2-diphenylcyclopentanoneimine.

Step 2: Hydrolysis and Decarboxylation to **2,2-Diphenyl-cyclopentanone**

The intermediate from Step 1 is converted to the final product in this step.

- Reagents and Materials:
 - 5-Cyano-2,2-diphenylcyclopentanoneimine
 - Dilute sulfuric acid
 - Apparatus for reflux with stirring
- Procedure:
 - 5-Cyano-2,2-diphenylcyclopentanoneimine is suspended in a dilute solution of sulfuric acid.
 - The mixture is heated to reflux with vigorous stirring. This process facilitates both the hydrolysis of the imine and cyano groups, followed by decarboxylation.
 - The reaction is monitored until completion. An 81% yield based on the starting 2,2-diphenyladiponitrile has been reported.
 - After cooling, the reaction mixture is worked up to isolate and purify the final product, **2,2-Diphenyl-cyclopentanone**.

Synthesis Workflow



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Caption: Synthesis workflow for **2,2-Diphenyl-cyclopentanone**.

Biological Activity and Signaling Pathways

Based on the available literature, there is currently no information regarding the involvement of **2,2-Diphenyl-cyclopentanone** in specific biological signaling pathways or its detailed pharmacological activities. Further research is required to elucidate its potential roles in biological systems and its applications in drug development.

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References

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